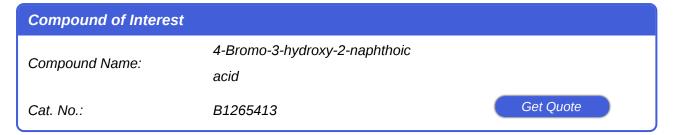


# An In-depth Technical Guide to 4-Bromo-3hydroxy-2-naphthoic Acid

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromo-3-hydroxy-2-naphthoic acid**, covering its discovery, history, physicochemical properties, synthesis, and applications. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Introduction and Physicochemical Properties

**4-Bromo-3-hydroxy-2-naphthoic acid** is a halogenated derivative of 3-hydroxy-2-naphthoic acid, a well-known coupling agent in the synthesis of azo dyes.[1][2] While the exact date and discoverer of **4-Bromo-3-hydroxy-2-naphthoic acid** are not well-documented in readily available literature, its synthesis and use are logically derived from the extensive chemistry of its parent compound. The introduction of a bromine atom onto the naphthalene ring modifies the electronic properties of the molecule, which can influence its reactivity and the properties of its downstream products.

The primary application of **4-Bromo-3-hydroxy-2-naphthoic acid**, much like its unbrominated counterpart, is as an intermediate in the synthesis of specialized organic compounds, particularly azo dyes and pigments.[3][4] The presence of the bromine atom can enhance the lightfastness and tinctorial strength of the resulting dyes.

Table 1: Physicochemical Properties of 4-Bromo-3-hydroxy-2-naphthoic Acid



Property	Value	Source(s)
Molecular Formula	C11H7BrO3	[5]
Molecular Weight	267.08 g/mol	[6]
CAS Number	2208-15-3	[7]
Appearance	White to slightly pale yellow crystalline powder	[8]
Melting Point	231 °C	[8]
SMILES	OC(=O)C1=C(O)C(Br)=C2C=C C=CC2=C1	[5]
InChI Key	HBUFBIFPUAHIDX- UHFFFAOYSA-N	[5]

## Synthesis of 4-Bromo-3-hydroxy-2-naphthoic Acid

A definitive, published experimental protocol for the synthesis of **4-Bromo-3-hydroxy-2-naphthoic acid** is not readily available. However, based on established organic chemistry principles and published syntheses of structurally similar compounds, a plausible and likely effective method is the direct electrophilic bromination of 3-hydroxy-2-naphthoic acid.[9][10] The hydroxyl group is a strongly activating ortho-, para-director, and the carboxylic acid group is a meta-director. In the case of 3-hydroxy-2-naphthoic acid, the C4 position is activated by the hydroxyl group and is the most sterically accessible position for electrophilic attack.

### **Proposed Experimental Protocol: Direct Bromination**

The following protocol is a generalized procedure based on the bromination of similar aromatic hydroxy acids. Researchers should optimize the reaction conditions for their specific needs.

#### Materials:

- 3-hydroxy-2-naphthoic acid
- Glacial acetic acid

### Foundational & Exploratory



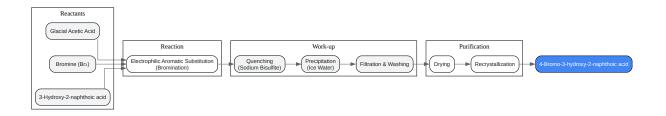
- Bromine
- Sodium bisulfite (or other quenching agent)
- · Distilled water
- Ice bath

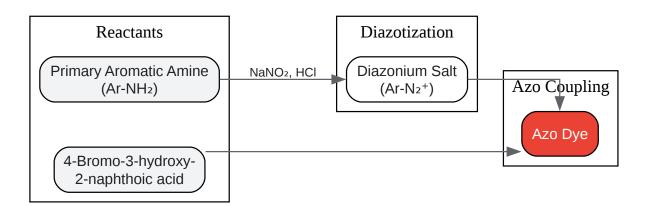
#### Procedure:

- Dissolution: Dissolve 3-hydroxy-2-naphthoic acid in a suitable amount of glacial acetic acid in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- Cooling: Cool the solution in an ice bath to 0-5 °C.
- Bromination: Slowly add a stoichiometric amount of bromine, dissolved in a small amount of glacial acetic acid, to the cooled solution via the dropping funnel with continuous stirring. The reaction is exothermic and the temperature should be maintained below 10 °C.
- Reaction Monitoring: After the addition is complete, allow the reaction mixture to stir at room temperature for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Quenching: Once the reaction is complete, quench the excess bromine by the slow addition
  of a saturated aqueous solution of sodium bisulfite until the red-brown color of bromine
  disappears.
- Precipitation and Isolation: Pour the reaction mixture into a beaker of ice-cold water. The crude 4-Bromo-3-hydroxy-2-naphthoic acid will precipitate out of the solution.
- Filtration and Washing: Collect the precipitate by vacuum filtration and wash it thoroughly with cold distilled water to remove any remaining acetic acid and salts.
- Drying and Recrystallization: Dry the crude product in a vacuum oven. For further purification, the product can be recrystallized from a suitable solvent such as ethanol or an ethanol/water mixture.



### **Synthesis Workflow Diagram**





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